

4-Butoxy-3-ethoxybenzaldehyde CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Butoxy-3-ethoxybenzaldehyde

Cat. No.: B1270981

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Technical Guide: 4-Butoxy-3-ethoxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Butoxy-3-ethoxybenzaldehyde**, including its chemical properties, potential applications, and a generalized synthesis protocol. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Core Chemical Data

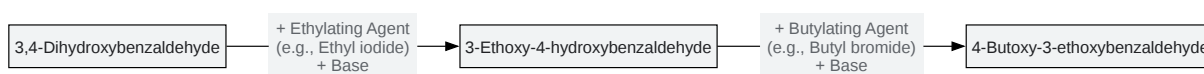
The fundamental chemical and physical properties of **4-Butoxy-3-ethoxybenzaldehyde** are summarized below.

Property	Value
CAS Number	93567-90-9
Molecular Formula	C ₁₃ H ₁₈ O ₃
Molecular Weight	222.29 g/mol
Canonical SMILES	CCCCOC1=C(C=C(C=C1)C=O)OCC
InChI Key	GVCSYUPPGUVAPK-UHFFFAOYSA-N

Synthesis and Reactions

While specific, detailed experimental protocols for the synthesis of **4-Butoxy-3-ethoxybenzaldehyde** are not extensively documented in publicly available literature, a plausible synthetic route can be derived from general organic chemistry principles for the preparation of analogous alkoxy-substituted benzaldehydes. A common method involves the Williamson ether synthesis to introduce the alkoxy groups onto a dihydroxybenzaldehyde precursor.

A potential synthetic pathway is outlined below:



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Figure 1: Proposed synthesis pathway for **4-Butoxy-3-ethoxybenzaldehyde**.

Generalized Experimental Protocol for Synthesis

The following is a generalized procedure for the synthesis of **4-Butoxy-3-ethoxybenzaldehyde** based on the Williamson ether synthesis.

- Ethoxylation of 3,4-Dihydroxybenzaldehyde:
 - Dissolve 3,4-dihydroxybenzaldehyde in a suitable polar aprotic solvent (e.g., DMF or acetone).
 - Add a slight molar excess of a suitable base (e.g., potassium carbonate) to the solution.
 - Slowly add one molar equivalent of an ethylating agent (e.g., ethyl iodide or diethyl sulfate) to the reaction mixture.
 - Heat the mixture and stir for several hours until the reaction is complete, monitoring by thin-layer chromatography (TLC).

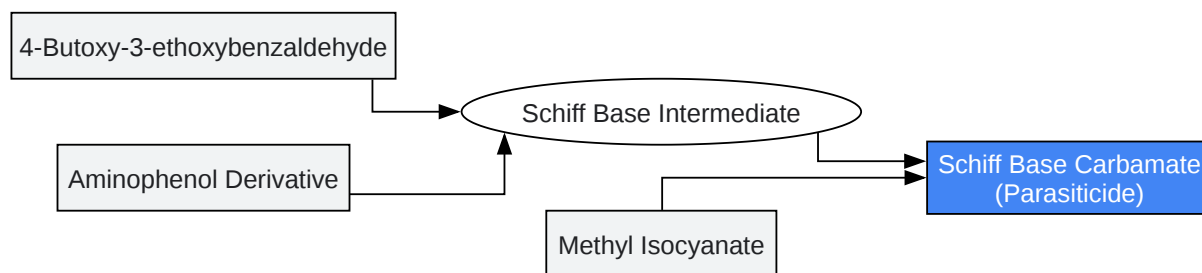
- Upon completion, cool the reaction mixture, filter to remove the inorganic salts, and remove the solvent under reduced pressure.
- Purify the resulting 3-ethoxy-4-hydroxybenzaldehyde intermediate, typically by column chromatography or recrystallization.
- Butoxylation of 3-Ethoxy-4-hydroxybenzaldehyde:
 - Dissolve the purified 3-ethoxy-4-hydroxybenzaldehyde in a suitable polar aprotic solvent.
 - Add a molar excess of a base (e.g., potassium carbonate).
 - Add one molar equivalent of a butylating agent (e.g., butyl bromide or butyl iodide).
 - Heat the mixture and stir until the reaction is complete, as monitored by TLC.
 - Work up the reaction mixture as described in the previous step to isolate the crude product.
 - Purify the crude **4-Butoxy-3-ethoxybenzaldehyde** by column chromatography or recrystallization to yield the final product.

Potential Applications

Based on available patent literature, **4-Butoxy-3-ethoxybenzaldehyde** has been identified as a useful intermediate in the synthesis of more complex molecules with specific industrial applications.

Agrochemicals

A key application of **4-Butoxy-3-ethoxybenzaldehyde** is in the preparation of Schiff base carbamates. These compounds have been investigated for their potential as parasiticides, with activity against insects, fungi, and nematodes. The synthesis involves the reaction of **4-Butoxy-3-ethoxybenzaldehyde** with an appropriate aminophenol to form a Schiff base, which is subsequently reacted with an isocyanate.^[1]



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Figure 2: Reaction scheme for the formation of Schiff base carbamates.

Polymer Chemistry

4-Butoxy-3-ethoxybenzaldehyde has also been cited as a potential internal electron donor for catalysts used in the production of high-density polyethylene (HDPE). In this context, it would serve to control the stereochemistry and morphology of the resulting polymer.

Biological Signaling Pathways

There is currently no publicly available research detailing the specific biological signaling pathways in which **4-Butoxy-3-ethoxybenzaldehyde** may be involved. Its primary documented utility is as a chemical intermediate rather than a biologically active agent itself. Further research would be required to elucidate any potential interactions with biological systems.

Safety and Handling

Information on the specific toxicity and hazards of **4-Butoxy-3-ethoxybenzaldehyde** is limited. As with any chemical compound, it should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. US3012068A - Schiff base carbamates - Google Patents [patents.google.com]
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